

Safe Handling and Disposal of Uracil-15N2

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Compound of Interest

Compound Name: *Uracil-15N2*

Cat. No.: *B1365363*

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For researchers, scientists, and professionals in drug development, the proper management of specialized chemical compounds is paramount for laboratory safety and regulatory compliance. This document provides essential safety and logistical information for the proper disposal of **Uracil-15N2**, a stable isotope-labeled form of uracil.

Chemical and Physical Properties

Uracil-15N2 is a pyrimidine nucleobase where the two nitrogen atoms are replaced with the ¹⁵N isotope. Understanding its properties is the first step toward safe handling and disposal.

Property	Value
Chemical Formula	C ₄ H ₄ ¹⁵ N ₂ O ₂ [1][2]
Molecular Weight	114.07 g/mol [1][3]
Appearance	Solid[1]
Melting Point	>300 °C (decomposes)[1]
Isotopic Purity	≥98 atom % ¹⁵ N[1]
CAS Number	5522-55-4[1]

Disposal Procedures

While **Uracil-15N2** is not classified as a hazardous substance, it is crucial to follow established laboratory protocols for chemical waste disposal to ensure environmental safety and

compliance with regulations.[4][5]

Step-by-Step Disposal Protocol:

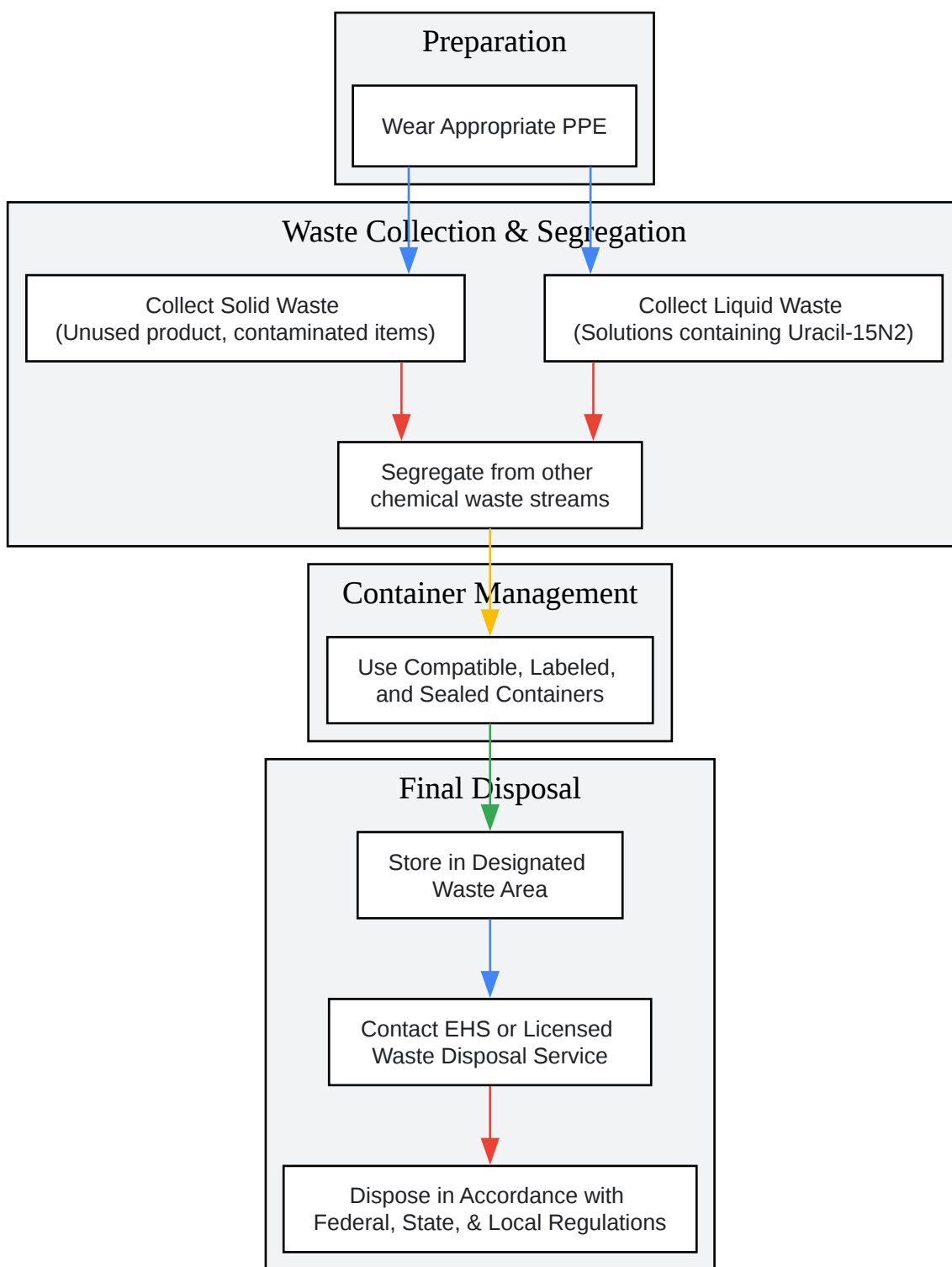
- Personal Protective Equipment (PPE): Before handling, ensure appropriate PPE is worn, including safety goggles with side shields, protective gloves, and a lab coat.[5]
- Waste Segregation:
 - Solid Waste: Collect unused or expired **Uracil-15N2**, as well as contaminated materials such as weighing paper, gloves, and wipers, in a dedicated and clearly labeled hazardous waste container.
 - Liquid Waste: Solutions containing **Uracil-15N2** should be collected in a separate, leak-proof, and shatter-resistant container. Do not mix with other solvent waste streams unless compatibility is confirmed and it is permitted by your institution's Environmental Health and Safety (EHS) office.
- Container Management:
 - Use containers compatible with chemical waste. For solid waste, a wide-mouth, screw-cap plastic container is suitable.[6] For liquid waste, use a labeled bottle with a secure cap.[6]
 - All waste containers must be in good condition, without leaks or cracks, and must be kept closed when not in use.[6]
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name ("**Uracil-15N2**"), and the approximate quantity.
- Storage: Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Arranging for Disposal: Contact your institution's EHS department or a licensed professional waste disposal service to arrange for the collection and proper disposal of the chemical waste.[4] Adhere to all federal, state, and local environmental regulations.[4]

In Case of a Spill:

- Solid Spill: Avoid creating dust. Gently cover the spill with a damp paper towel and then carefully scoop the material into a labeled hazardous waste container.[\[6\]](#)
- Liquid Spill: Absorb the spill with a chemical absorbent pad or other suitable absorbent material.
- Clean the spill area with a decontaminating solution, and dispose of all cleanup materials as hazardous waste.[\[5\]](#)[\[6\]](#)

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Uracil-15N2**.



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Uracil-15N2 Disposal Workflow

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References

- 1. 尿嘧啶-15N2 98 atom % 15N | Sigma-Aldrich [sigmaaldrich.com]
- 2. lgcstandards.com [lgcstandards.com]
- 3. Uracil (1,3- A^{15}N_2 , 98%) | Cambridge Isotope Laboratories, Inc. [isotope.com]
- 4. isotope.com [isotope.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. benchchem.com [benchchem.com]
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